

# Technical Support Center: Safe Disposal of trans-1,2-Dichloroethylene Waste

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## Compound of Interest

Compound Name: *trans-1,2-Dichloroethylene*

Cat. No.: B151667

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This guide provides essential information for the safe handling and disposal of waste containing **trans-1,2-dichloroethylene**. Adherence to these procedures is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance.

## Frequently Asked Questions (FAQs)

Q1: What is **trans-1,2-dichloroethylene**, and why is its waste considered hazardous?

A1: **Trans-1,2-dichloroethylene** is a chlorinated solvent used in various industrial and laboratory applications, including cleaning and degreasing.[1][2] Waste containing this chemical is considered hazardous under the Resource Conservation and Recovery Act (RCRA) due to its flammability, toxicity, and potential to contaminate soil and groundwater.[3][4] It is harmful if swallowed or inhaled and can cause harm to aquatic life with long-lasting effects.[5]

Q2: What are the approved disposal methods for **trans-1,2-dichloroethylene** waste?

A2: The preferred and legally required disposal methods are sending the waste via a permitted hazardous waste hauler to a licensed reclaimer for recycling or a permitted incinerator.[3][6] Landfill disposal is restricted for untreated chlorinated solvent wastes.[7][8]

Q3: Can I dispose of small amounts of **trans-1,2-dichloroethylene** waste down the sink or by evaporation in a fume hood?

A3: No. It is unlawful and unsafe to pour any amount of chlorinated solvent waste down a sink, into a storm drain, or dispose of it in the regular trash.[9] Evaporation is also not a permissible disposal method and can lead to the release of hazardous air pollutants.[3][10] All hazardous waste containers must be kept closed except when adding waste.

Q4: What immediate steps should I take in case of a **trans-1,2-dichloroethylene** spill?

A4: In the event of a spill, you should first ensure the safety of all personnel by evacuating the immediate area and eliminating all ignition sources, as the vapors are highly flammable.[11] The area should be well-ventilated. Wearing appropriate personal protective equipment (PPE), absorb the spill with inert materials like sand, sawdust, or vermiculite.[11] Collect the contaminated absorbent into a sealed, properly labeled container for hazardous waste disposal. Do not flush the spill to a sewer.[11] For large spills, or any spill that cannot be managed safely, contact your institution's environmental health and safety (EHS) office immediately.

Q5: What are the key regulations I need to be aware of?

A5: Waste containing **trans-1,2-dichloroethylene** is regulated under the federal Resource Conservation and Recovery Act (RCRA).[3] It is also designated as a hazardous substance under the Comprehensive Environmental Response, Compensation, and Liability Act (CERCLA).[7] Additionally, discharges into waterways are regulated under the Clean Water Act.[3] You must also comply with your specific state, local, and institutional regulations for hazardous waste management.

## Troubleshooting Guide

Q1: My waste container for **trans-1,2-dichloroethylene** is bulging. What does this mean and what should I do?

A1: A bulging container may indicate a chemical reaction is occurring, generating gas and increasing pressure. This is a dangerous situation. Do not handle the container. Immediately alert others in the lab, secure the area, and contact your institution's EHS or hazardous materials team for emergency assistance. This can happen if incompatible wastes were mixed.

Q2: I think I may have accidentally mixed **trans-1,2-dichloroethylene** waste with an incompatible chemical. What are the next steps?

A2: If you suspect incompatible chemicals have been mixed, do not add any more waste to the container. If there are no immediate signs of reaction (e.g., heat, gas evolution, color change), securely cap the container, label it clearly with all suspected contents, and add a warning about the potential incompatibility. Isolate the container in a well-ventilated area away from other chemicals and contact your EHS office for guidance. **Trans-1,2-dichloroethylene** is incompatible with strong bases (alkalis), strong oxidizing agents, and certain metals.[12]

Q3: The hazardous waste pickup service rejected my waste container. What are the most common reasons for rejection?

A3: Waste containers are typically rejected for one or more of the following reasons:

- Improper Labeling: The label is missing, incomplete, or illegible.
- Incorrect Container: The container is not made of a compatible material, is in poor condition (e.g., cracked, leaking), or is a food-grade container.
- Container is Open: The cap is not securely tightened. Containers must be closed at all times except when adding waste.
- External Contamination: There is chemical residue on the outside of the container.
- Evidence of Reaction: The container is bulging, hot, or shows other signs of instability.

## Quantitative Data Summary

Property	Value	Source
Chemical Formula	C <sub>2</sub> H <sub>2</sub> Cl <sub>2</sub>	
Molecular Weight	96.95 g/mol	[12]
Boiling Point	47.2°C (117°F)	[12]
Flash Point	6.1°C (43°F)	[12]
Specific Gravity	1.2743 @ 25°C	[12]
Vapor Density	3.34 (Air = 1)	[12]
OSHA Permissible Exposure Limit (PEL)	200 ppm (8-hour TWA)	[11]
ACGIH Threshold Limit Value (TLV)	200 ppm (8-hour TWA)	[11]
CERCLA Reportable Quantity (RQ)	1,000 pounds	[7][11]

## Experimental Protocol

### Protocol: Safe Accumulation and Preparation of Trans-1,2-Dichloroethylene Waste for Off-site Disposal

Objective: To safely collect, store, and prepare liquid waste containing **trans-1,2-dichloroethylene** for pickup by a certified hazardous waste disposal service, ensuring compliance with safety and environmental regulations.

#### Materials:

- Designated hazardous waste container (e.g., glass or polyethylene bottle with a screw-on cap).
- Secondary containment bin (must be large enough to hold the entire volume of the waste container).
- Hazardous waste labels/tags (as provided by your institution's EHS office).

- Permanent marker.
- Waste accumulation log.

Personal Protective Equipment (PPE):

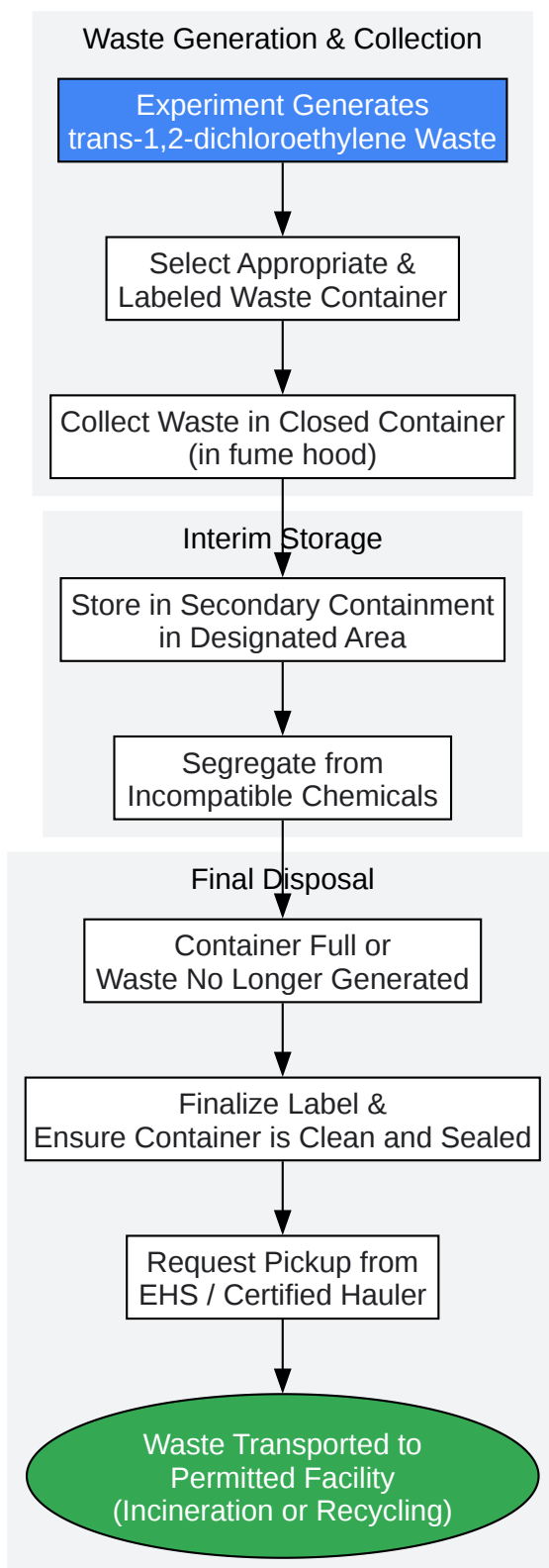
- Safety goggles (or safety glasses with side shields).
- Appropriate chemical-resistant gloves (e.g., nitrile, neoprene).
- Laboratory coat.

Procedure:

- Container Preparation:
  1. Select a clean, dry container made of a material compatible with **trans-1,2-dichloroethylene** (glass or polyethylene is recommended). The container must be in good condition with no leaks or cracks.
  2. Affix a hazardous waste label to the container before adding any waste.
  3. Fill out the label with all required information:
    - The words "Hazardous Waste".
    - Full chemical name(s) of all constituents (no abbreviations or formulas). For mixtures, list all components and their approximate percentages.
    - The specific hazard(s) (e.g., Flammable, Toxic).
    - The date accumulation started.
    - Your name, principal investigator (PI), and laboratory location.
- Waste Accumulation:
  1. Place the labeled container in a designated secondary containment bin.

2. Store the container in a well-ventilated, cool, and dry area, such as a designated satellite accumulation area or a solvent safety cabinet.
  3. Keep the waste container segregated from incompatible materials, particularly strong bases and oxidizing agents.
  4. When adding waste, do so in a fume hood to minimize inhalation exposure.
  5. Crucially, keep the waste container securely capped at all times, except for the brief moment when you are adding waste.
- Finalizing for Disposal:
    1. Do not overfill the container. Leave at least 10% headspace to allow for vapor expansion.
    2. Once the container is full or the experiment generating the waste is complete, ensure the cap is tightly sealed.
    3. Wipe the exterior of the container clean of any chemical residue.
    4. Review the hazardous waste label to ensure all information is accurate and complete.
    5. Arrange for waste pickup according to your institution's procedures (e.g., submitting an online request to the EHS office).
    6. Update your laboratory's chemical inventory and waste logs.

## Visualizations



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Caption: Workflow for the safe handling and disposal of **trans-1,2-dichloroethylene** waste.

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